

Personal protective equipment for handling l-Methylephedrine hydrochloride

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Compound of Interest

Compound Name: l-Methylephedrine hydrochloride

Cat. No.: B3415815

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Essential Safety and Handling Guide for l-Methylephedrine Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **l-Methylephedrine hydrochloride** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Classification

l-Methylephedrine hydrochloride is classified with the following hazards^[1]:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

To the best of current knowledge, the toxicological properties of this material have not been thoroughly investigated^[1]. Caution is advised.

Quantitative Toxicity Data

The following table summarizes the available quantitative toxicity data for methylephedrine hydrochloride. It is important to note that data may be for the DL-racemic mixture or the l-isomer as specified.

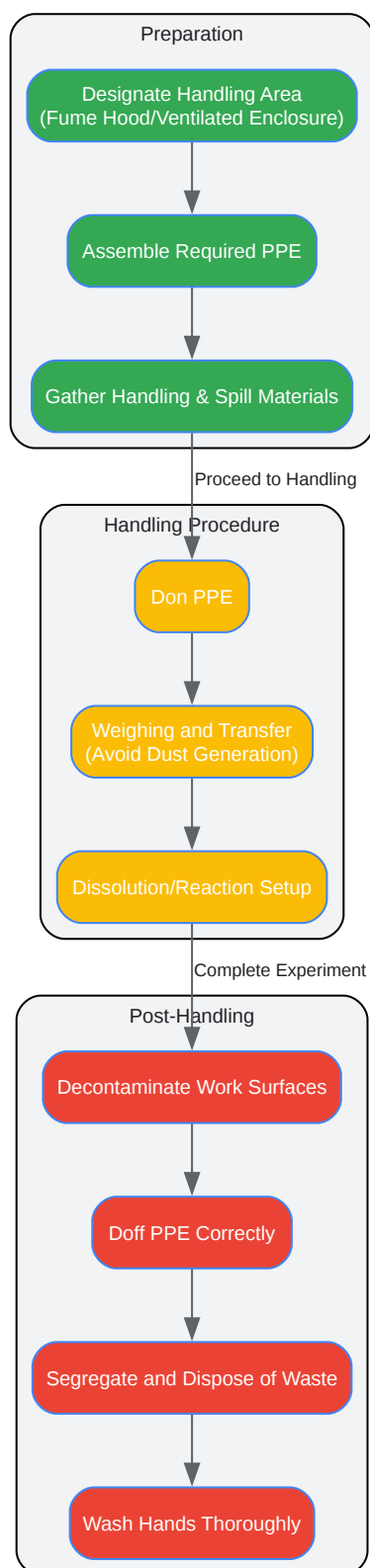
Metric	Value	Species	Route	Form	Reference
LD50	758 mg/kg	Mouse	Oral	DL-Methylephedrine hydrochloride	[1]
LDLo	1 gm/kg	Rat	Oral	l-n-methylephedrine hydrochloride	[2]
Blood Level	< 0.3 mg/L not associated with significant toxicity	Human	Not Applicable	Methylephedrine	[3]

LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the tested population. LDLo: Lowest Published Lethal Dose.

No established occupational exposure limits (OELs) have been set for **l-Methylephedrine hydrochloride**[\[1\]](#).

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach is crucial for the safe handling of **l-Methylephedrine hydrochloride**. The following workflow outlines the necessary steps from preparation to post-handling procedures.



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Caption: Workflow for Safe Handling of **I-Methylephedrine Hydrochloride**.

Step-by-Step Handling Protocol

- Engineering Controls: Always handle **l-Methylephedrine hydrochloride** in a well-ventilated area. A chemical fume hood or other ventilated enclosure is required[1]. Ensure a safety shower and eyewash station are readily accessible[1].
- Personal Protective Equipment (PPE): The following PPE must be worn at all times when handling this compound[1][2]:
 - Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary to prevent inhalation of dust or aerosols[1].
 - Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA[1]. A face shield may be necessary for splash protection.
 - Hand Protection: Wear compatible, chemical-resistant gloves to prevent skin exposure[1]. Nitrile gloves are a common choice for handling solids, but it is recommended to consult the glove manufacturer's resistance data.
 - Body Protection: A lab coat or chemical-resistant clothing is required to prevent skin exposure[1].
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing[1].
 - Avoid ingestion and inhalation[1].
 - Minimize dust generation during handling and weighing.
 - Keep the container tightly closed when not in use[1].
 - Wash hands thoroughly after handling and before breaks[4].
 - Remove and wash contaminated clothing before reuse[1].

Emergency and First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If breathing is irregular or has stopped, administer artificial respiration. Seek immediate medical attention[1].
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention[1].
Eye Contact	Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Consult an ophthalmologist[1].
Ingestion	If the person is conscious, wash out their mouth with water. Do not induce vomiting. Seek immediate medical attention[1].

Disposal Plan

Proper disposal of **l-Methylephedrine hydrochloride** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect waste material in closed, suitable, and properly labeled containers for disposal[1].
- **Regulatory Compliance:** Dispose of the contents and container in accordance with all local, regional, national, and international regulations[1]. This material and its container may need to be disposed of as hazardous waste[4].
- **Environmental Precautions:** Do not allow the substance to enter drains, surface water, or ground water[4].

Spill Response

In the event of a spill:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- Prevent further leakage or spillage if it is safe to do so.
- For solid spills, carefully sweep or scoop up the material, avoiding dust generation, and place it in a suitable container for disposal[2].
- Clean the spill area thoroughly.
- Ventilate the affected area[1].

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References

- 1. biosynth.com [biosynth.com]
- 2. l-n-methylephedrine hydrochloride, 99 | CAS#:17605-71-9 | Chemsrcc [chemsrc.com]
- 3. academic.oup.com [academic.oup.com]
- 4. carlroth.com [carlroth.com]
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